

Bismuth 2-ethylhexanoate (CAS 67874-71-9): A Technical Guide

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Compound of Interest

Compound Name: *Bismuth 2-ethylhexanoate*

Cat. No.: *B3429150*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Bismuth 2-ethylhexanoate, also known as bismuth octoate, is an organometallic compound with the CAS number 67874-71-9. It is a bismuth salt of 2-ethylhexanoic acid and is typically a viscous, pale yellow to brown liquid. This compound has garnered significant interest in various industrial and research fields due to its catalytic activity, utility as a lubricant additive, and as a dessicant. Notably, it is considered a less toxic alternative to traditional heavy metal catalysts, such as those based on tin or lead, making it an attractive option for more environmentally friendly formulations. This technical guide provides a comprehensive overview of the chemical properties, synthesis, applications, and available technical data for **Bismuth 2-ethylhexanoate**, with a focus on information relevant to researchers and professionals in drug development.

Chemical and Physical Properties

Bismuth 2-ethylhexanoate is characterized by the coordination of a trivalent bismuth cation with three 2-ethylhexanoate anions. It is generally insoluble in water but soluble in organic solvents.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 67874-71-9 | |
| Molecular Formula | C ₂₄ H ₄₅ BiO ₆ | |
| Molecular Weight | 638.61 g/mol | |
| Appearance | Pale yellow to brown viscous liquid | |
| Density | ~1.28 g/cm ³ | |
| Flash Point | 72 °C | |
| Water Solubility | Not miscible | |

Synthesis of Bismuth 2-ethylhexanoate

Several methods for the synthesis of **Bismuth 2-ethylhexanoate** have been reported, primarily for industrial-scale production. The choice of method often depends on the desired purity and yield.

Electrochemical Synthesis

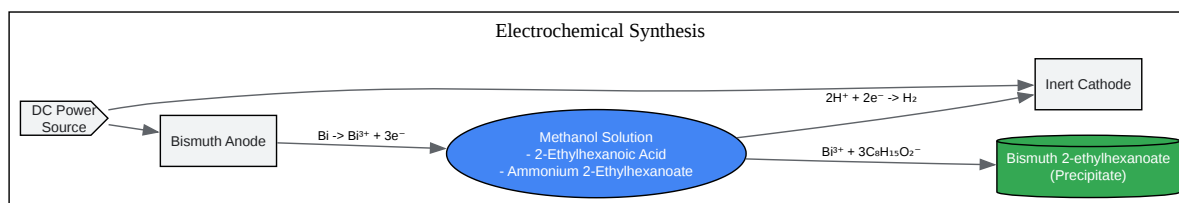
An electrochemical process has been patented for the synthesis of metal 2-ethylhexanoates, including the bismuth salt. This method involves the electrolysis of a reaction mixture containing a carboxylic acid, a low-weight aliphatic alcohol, and an electroconductive additive.

Experimental Protocol (Electrochemical Synthesis):

While the full detailed protocol is proprietary, a patent provides the following example:

- **Electrolyzer Setup:** An electrolyzer with an ion exchange membrane separating the anode and cathode compartments is used.
- **Anode:** A bismuth plate with a defined surface area (e.g., 10 cm²).
- **Anolyte:** A solution composed of 2-ethylhexanoic acid, ammonium 2-ethylhexanoate (as the electroconductive additive), and methanol.

- Catholyte: A solution containing ammonium 2-ethylhexanoate in methanol.
- Process: An electric current is passed through the cell, leading to the dissolution of the bismuth anode and the formation of **Bismuth 2-ethylhexanoate**. The product precipitates from the methanol solvent.
- Purification: The precipitated product is isolated by filtration, washed with methanol, and dried under vacuum.



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Caption: Electrochemical synthesis of **Bismuth 2-ethylhexanoate**.

Other Synthesis Methods

- Direct Metathesis: This common industrial method involves the reaction of a bismuth salt, such as bismuth nitrate, with an ammonium or alkali metal salt of 2-ethylhexanoic acid. The reaction is typically carried out in an aqueous medium, and the **Bismuth 2-ethylhexanoate** product precipitates out.
- Direct Acid-Base Reaction: This method involves the direct reaction of bismuth oxide (Bi_2O_3) with 2-ethylhexanoic acid at elevated temperatures.

Due to the proprietary nature of industrial chemical production, detailed, step-by-step experimental protocols with optimized parameters for these methods are not readily available in the public domain.

Applications

Bismuth 2-ethylhexanoate is a versatile compound with several key industrial applications.

Catalyst in Polymer Synthesis

Bismuth 2-ethylhexanoate is widely used as a catalyst in the synthesis of various polymers, most notably polyurethanes and polyesters.

Polyurethane Production:

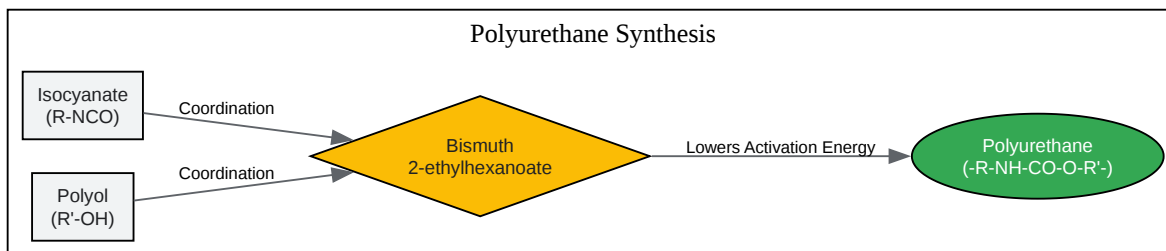
In the manufacturing of polyurethane foams, coatings, adhesives, and elastomers, **Bismuth 2-ethylhexanoate** serves as a gelling catalyst. It promotes the reaction between isocyanates and polyols to form the urethane linkages that constitute the polymer backbone. It is often favored over traditional tin-based catalysts due to its lower toxicity. The catalytic mechanism involves the bismuth ions coordinating with the reactants, thereby lowering the activation energy of the urethane formation reaction. It is described as a delayed-action catalyst, which can provide better control over the polymerization process.

Benefits in Polyurethane Foams:

- **Improved Foam Stability:** Helps to stabilize the foam during curing, reducing shrinkage and collapse.
- **Enhanced Physical Properties:** Can lead to improved mechanical properties such as higher tensile strength and elongation.
- **Reduced Odor:** Results in foams with lower residual odor.

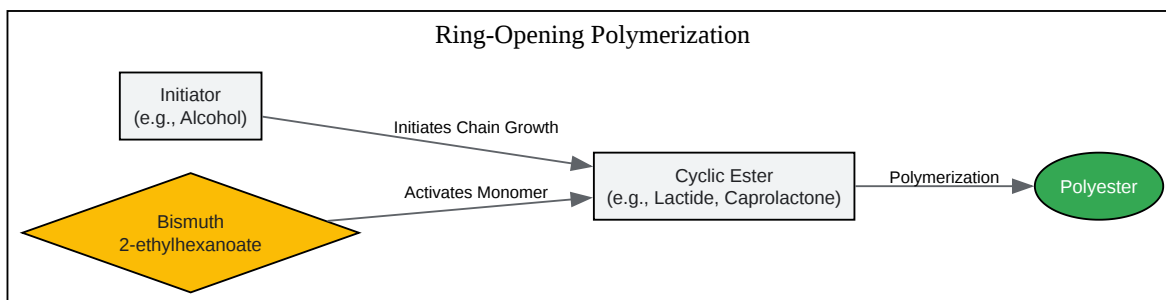
Polyester Synthesis:

Bismuth 2-ethylhexanoate is also an effective catalyst for the ring-opening polymerization (ROP) of cyclic esters like ϵ -caprolactone, L-lactide, and glycolide to produce aliphatic polyesters. These polyesters are of particular interest for biomedical applications, such as in drug delivery systems, due to their biodegradability. The use of a non-toxic catalyst like **Bismuth 2-ethylhexanoate** is crucial in these applications.



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Caption: Catalytic role in polyurethane formation.



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Caption: Catalytic role in ring-opening polymerization.

Lubricant Additive

Bismuth 2-ethylhexanoate is utilized as an extreme pressure (EP) and anti-wear additive in lubricating oils and greases. It is considered a non-toxic replacement for lead-based additives. When subjected to high load and temperature conditions at the interface of moving metal parts, it is believed to form a protective film that prevents direct metal-to-metal contact, thus reducing friction and wear. Some studies suggest a synergistic effect when used in combination with sulfur-containing additives.

Quantitative Performance Data: Detailed and comparative tribological data, such as friction coefficients and wear rates under specific test conditions, are not readily available in public literature, likely due to the proprietary nature of lubricant formulations.

Characterization

The quality and purity of **Bismuth 2-ethylhexanoate** are assessed using various analytical techniques.

| Analytical Technique | Purpose | Typical Findings |
|---|---------------------------------------|--|
| Infrared (IR) Spectroscopy | Structural integrity confirmation | Characteristic carbonyl stretching frequencies in the range of 1580-1620 cm^{-1} indicate the presence of the carboxylate functional groups. |
| Thermogravimetric Analysis (TGA) | Bismuth content and thermal stability | Thermal decomposition typically occurs in the 340-400 $^{\circ}\text{C}$ range. |
| Inductively Coupled Plasma (ICP) | Purity and trace metal analysis | Used to verify bismuth content and quantify metallic impurities. |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | Structural confirmation and purity | Provides detailed information about the molecular structure and detects organic impurities. Specific peak assignments for Bismuth 2-ethylhexanoate are not widely published. |

Relevance to Drug Development

While **Bismuth 2-ethylhexanoate** is not a pharmaceutical ingredient itself, its properties and the broader context of bismuth compounds in medicine are of interest to drug development professionals.

Low Toxicity Profile

The primary advantage of **Bismuth 2-ethylhexanoate** in its industrial applications is its lower toxicity compared to other heavy metal compounds. Bismuth, in general, is known for its relatively low toxicity in humans. For instance, bismuth subsalicylate is the active ingredient in over-the-counter medications for gastrointestinal issues. This low toxicity is a crucial factor when considering materials for biomedical applications.

Potential as a Catalyst for Biomedical Polymers

As a catalyst for the synthesis of biodegradable polyesters, **Bismuth 2-ethylhexanoate** plays a role in the creation of materials used for drug delivery systems, surgical sutures, and tissue engineering scaffolds. The use of a non-toxic catalyst is paramount to ensure the biocompatibility of the final polymer product. Research has shown that polyesters synthesized using a **Bismuth 2-ethylhexanoate** catalytic system were not cyto- or genotoxic, which is significant for their potential medical applications.

Antimicrobial Properties of Bismuth Compounds

Bismuth compounds are well-known for their antimicrobial properties. Although specific studies on the antimicrobial activity of **Bismuth 2-ethylhexanoate** are lacking in the available literature, the general efficacy of bismuth against a range of bacteria, including antibiotic-resistant strains, is well-documented. This suggests a potential area for future research.

Cytotoxicity Data: Specific IC50 values for **Bismuth 2-ethylhexanoate** against various cell lines are not available in the public domain. However, studies on other bismuth compounds provide some context:

- Biologically synthesized bismuth nanoparticles showed an IC50 value of 28.7 ± 1.4 µg/ml on the HT-29 human colon adenocarcinoma cell line.
- Bismuth subgallate has also been shown to exhibit cytotoxicity against cancer cell lines.

It is important to note that the cytotoxicity of a compound is highly dependent on its specific chemical form, concentration, and the cell line being tested. Therefore, direct extrapolation of this data to **Bismuth 2-ethylhexanoate** is not appropriate.

Safety Information

Based on available safety data sheets, **Bismuth 2-ethylhexanoate** is considered hazardous. It is suspected of damaging fertility or the unborn child. Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

Conclusion

Bismuth 2-ethylhexanoate is a commercially significant organometallic compound with well-established applications as a catalyst in polymer synthesis and as a lubricant additive. Its primary advantage lies in its lower toxicity compared to traditional heavy metal-based alternatives. For researchers in materials science and polymer chemistry, it offers a viable catalytic system for producing polyurethanes and biodegradable polyesters.

For drug development professionals, the direct application of **Bismuth 2-ethylhexanoate** is not established. However, its role as a non-toxic catalyst in the synthesis of biomedical polymers is of high relevance. The general antimicrobial and low-toxicity profile of bismuth compounds suggests that **Bismuth 2-ethylhexanoate** could be a subject for future investigation in a pharmaceutical context, although currently, there is a lack of specific data to support this. Further research is needed to fully elucidate its potential biological activities and to establish a more detailed toxicological profile.

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